

Personal protective equipment for handling **GSK2801**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **GSK2801**
Cat. No.: **B15569750**

[Get Quote](#)

Essential Safety and Handling Guide for **GSK2801**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK2801**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this chemical probe.

For research use only. Not for human or veterinary use.[\[1\]](#)

Compound Information

GSK2801 is a selective inhibitor of the BAZ2A and BAZ2B bromodomains.[\[2\]](#)[\[3\]](#) It is a chemical probe used in research to understand the role of these bromodomains in chromatin biology.[\[1\]](#)

Property	Value	Source
Molecular Formula	$C_{20}H_{21}NO_4S$	MedChemExpress
Appearance	Crystalline solid	Cayman Chemical
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	MedChemExpress
Storage (Powder)	Store in a dry, dark place at -20°C for up to 1 year. [1]	Sapphire Bioscience
Solubility	Soluble in DMSO (74 mg/mL)	Selleck Chemicals

Personal Protective Equipment (PPE)

Given that specific hazard data for **GSK2801** is not available, standard laboratory precautions for handling a novel chemical compound of unknown toxicity should be strictly followed. A thorough risk assessment should be conducted before handling.

Minimum PPE Requirements:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile or latex gloves. Regularly inspect gloves for tears or punctures.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood, a properly fitted respirator (e.g., N95 or higher) is recommended to prevent inhalation.

Handling Procedures

3.1. Engineering Controls:

- Weighing and Aliquoting: All handling of the solid form of **GSK2801** should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.

- Solution Preparation: Preparation of **GSK2801** solutions should also be conducted in a chemical fume hood.

3.2. Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.
 - Gather all necessary equipment and reagents (e.g., **GSK2801** powder, DMSO, pipettes, vortex mixer, tubes).
 - Don the appropriate personal protective equipment (PPE) as outlined above.
- Weighing the Compound:
 - Carefully transfer the desired amount of **GSK2801** powder to a tared weigh boat or microcentrifuge tube inside the chemical fume hood or ventilated enclosure.
 - Avoid generating dust.
- Dissolving the Compound:
 - Add the appropriate volume of fresh, anhydrous DMSO to the **GSK2801** powder to achieve the desired stock concentration.
 - Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C as recommended.

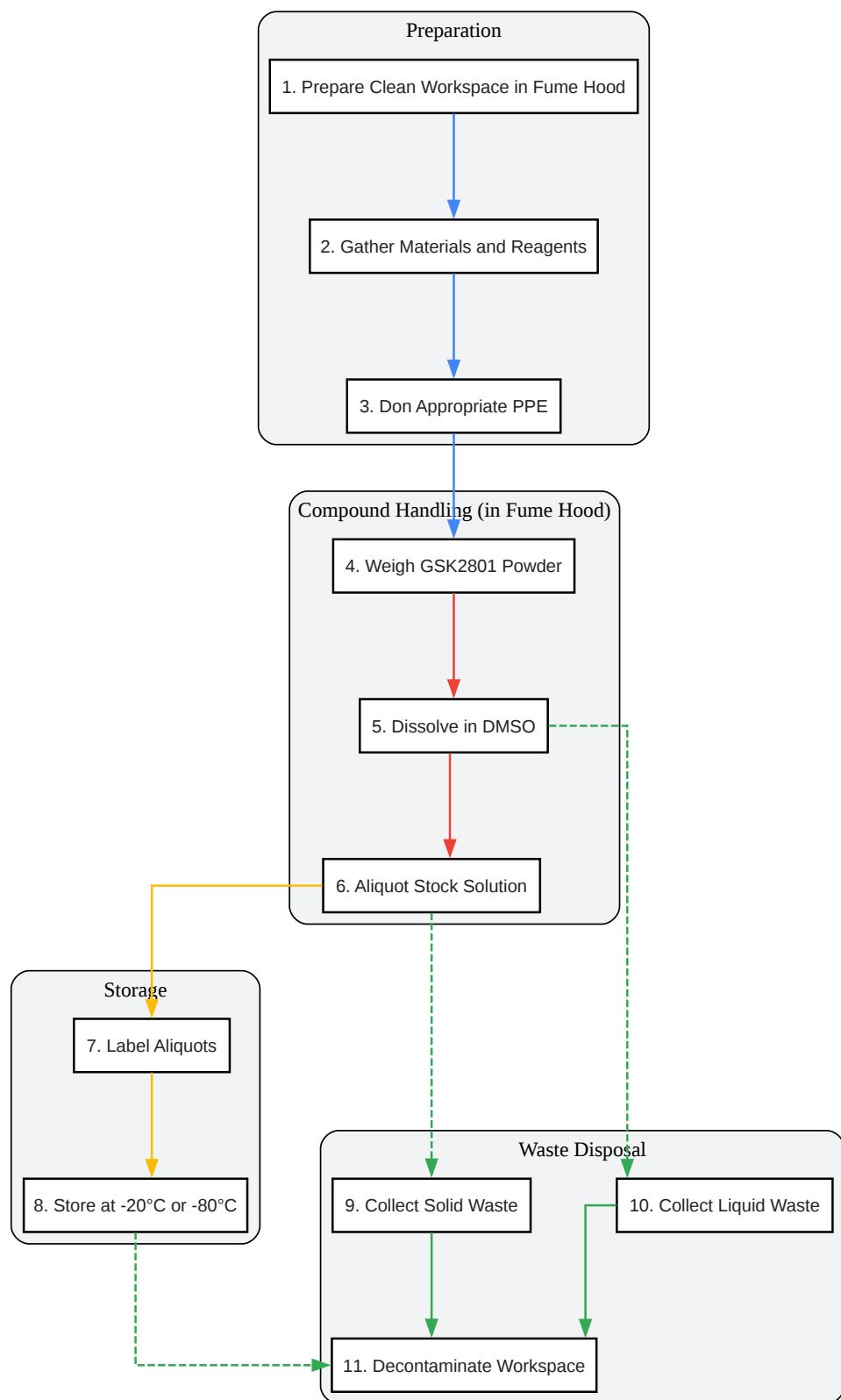
Disposal Plan

All waste materials contaminated with **GSK2801** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- Solid Waste:
 - Contaminated items such as weigh boats, pipette tips, and gloves should be collected in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Unused portions of the **GSK2801** stock solution and any other liquid waste containing the compound should be collected in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Decontamination:
 - The work area and any equipment used should be decontaminated with an appropriate solvent (e.g., 70% ethanol) after handling is complete.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **GSK2801**.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **GSK2801**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sapphire Bioscience [sapphirebioscience.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling GSK2801]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15569750#personal-protective-equipment-for-handling-gsk2801>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

